

Introduction: Understanding the Compound and the Need for Caution

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Compound of Interest

Compound Name: 2-(Difluoromethyl)-6-fluoropyridine

CAS No.: 387398-49-4

Cat. No.: B1319512

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2-(Difluoromethyl)-6-fluoropyridine is a fluorinated pyridine derivative of increasing interest to the pharmaceutical and agrochemical industries. The incorporation of the difluoromethyl (CF₂H) group is a strategic choice in medicinal chemistry, as it can serve as a bioisostere for hydroxyl, thiol, or amine groups, potentially enhancing metabolic stability, lipophilicity, and binding affinity to biological targets[1][2]. Its structural similarity to intermediates used in the synthesis of active compounds underscores its potential utility[3][4].

However, the very features that make fluorinated heterocycles valuable also necessitate a rigorous approach to their handling. Compounds in this class are often volatile, flammable, and can exhibit significant toxicity. The thermal decomposition of fluorinated organic molecules can produce highly toxic and corrosive substances, such as hydrogen fluoride (HF) gas[3][5]. This guide provides a comprehensive overview of the anticipated hazards and outlines best practices for the safe handling, storage, and emergency response related to **2-(Difluoromethyl)-6-fluoropyridine**, based on expert analysis of its closest chemical relatives.

Section 1: Hazard Identification and Classification

Based on the profiles of structurally similar compounds, **2-(Difluoromethyl)-6-fluoropyridine** should be treated as a hazardous substance. The primary hazards are associated with its flammability and its toxicity via inhalation, ingestion, and skin contact.

GHS Hazard Classification (Anticipated)

| Pictogram | GHS Class | Hazard Statement | Source(s) |
|------------------|--|---|----------------|
| Flame | Flammable Liquid, Category 3 | H226: Flammable liquid and Vapour | [3][6][7][8] |
| Exclamation Mark | Acute Toxicity (Oral), Category 4 | H302: Harmful if swallowed | [3][9] |
| Exclamation Mark | Acute Toxicity (Inhalation), Category 4 | H332: Harmful if inhaled | [3] |
| Exclamation Mark | Skin Corrosion/Irritation, Category 2 | H315: Causes skin irritation | [6][9][10][11] |
| Exclamation Mark | Serious Eye Damage/Eye Irritation, Category 2 | H319: Causes serious eye irritation | [6][9][10][11] |
| Exclamation Mark | Specific Target Organ Toxicity (Single Exposure), Category 3 | H335: May cause respiratory irritation | [6][9][10][11] |
| Health Hazard | Harmful to aquatic life with long lasting effects | H412: Harmful to aquatic life with long lasting effects | [3] |

Primary Routes of Exposure and Health Effects:

- Inhalation: Harmful if inhaled[3]. Vapors may cause respiratory tract irritation, dizziness, or suffocation[5][10][12].

- Skin Contact: Causes skin irritation[6][9][10]. Prolonged contact may lead to redness and discomfort.
- Eye Contact: Causes serious eye irritation[6][9][10][12]. Direct contact with the liquid or vapors can result in pain, watering, and redness.
- Ingestion: Harmful if swallowed[3]. May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea[5][12].

Section 2: Physical, Chemical, and Reactivity Profile

Understanding the physicochemical properties of a compound is fundamental to its safe handling.

Physical and Chemical Properties (Predicted and from Analogs)

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₆ H ₄ F ₃ N | [4] |
| Molecular Weight | 163.10 g/mol | [4] |
| Appearance | Colorless to reddish liquid | [3][5][7] |
| Boiling Point | ~124-139 °C | [4][5][7] |
| Melting Point | -15.2 °C (for 2-Fluoro-6-(trifluoromethyl) pyridine) | [3] |
| Flash Point | ~33 °C (for 2,6-Difluoropyridine) | [5][7] |
| Density | ~1.26 - 1.40 g/cm ³ | [3][5] |
| Vapor Density | >1 (Heavier than air) | [5][7] |

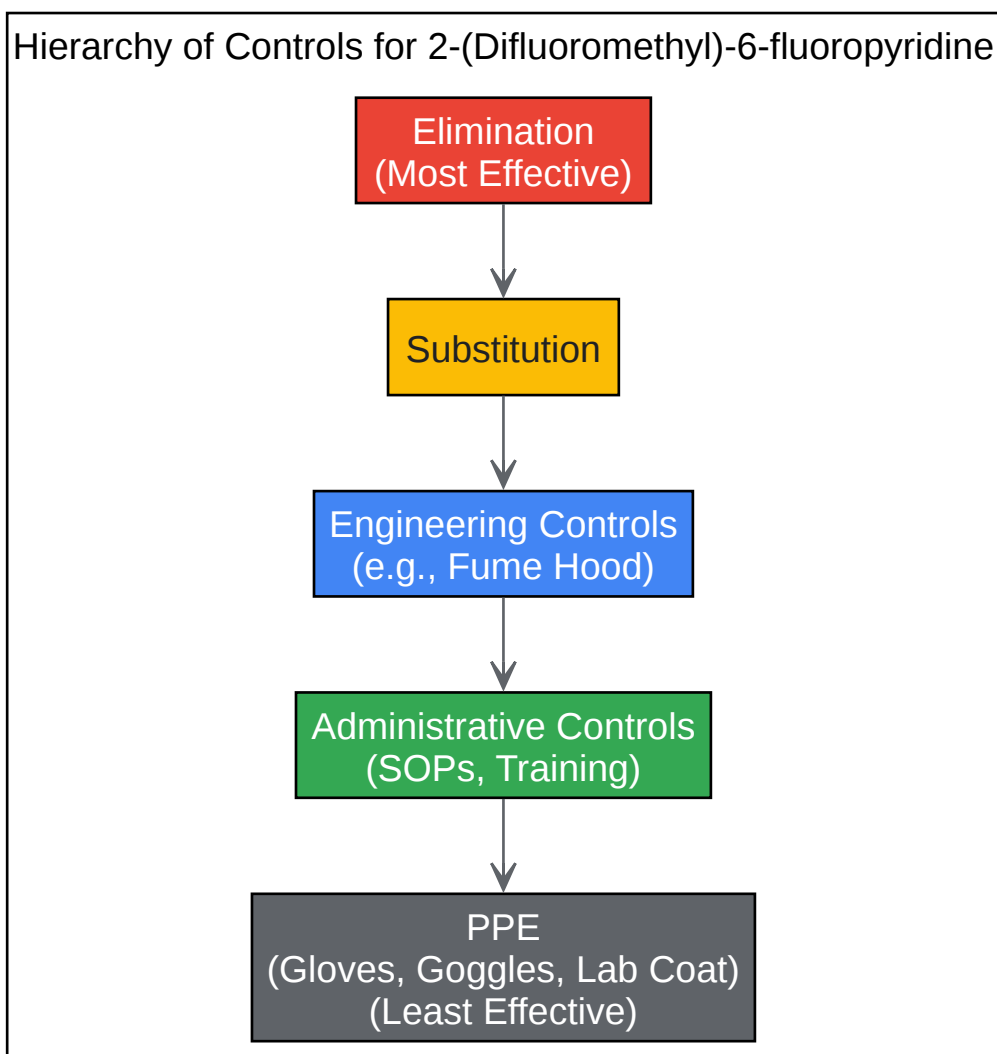
Stability and Reactivity:

- Reactivity: Vapors may form explosive mixtures with air and can travel a considerable distance to an ignition source and flash back[3][5][8].

- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions^[5].
- **Conditions to Avoid:** Keep away from heat, sparks, open flames, hot surfaces, and static discharge^{[3][5][7]}.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases^{[3][7]}.
- **Hazardous Decomposition Products:** Thermal decomposition can be extremely dangerous, producing toxic fumes including carbon monoxide, carbon dioxide, nitrogen oxides, and highly toxic hydrogen fluoride (HF) gas^{[3][5]}.

Section 3: Safe Handling, Storage, and Personal Protection

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential. This is often visualized as the "Hierarchy of Controls."



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Caption: Hierarchy of Controls, from most to least effective.

Engineering Controls:

The primary engineering control for handling this volatile and hazardous compound is a certified chemical fume hood. Ventilation must be adequate to keep airborne concentrations below any established exposure limits[5][10]. Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of the handling area[10].

Personal Protective Equipment (PPE):

A standard PPE ensemble is required at all times when handling this chemical.

| PPE Category | Specification | Source(s) |
|------------------------|---|----------------|
| Eye/Face Protection | Chemical safety goggles or a face shield. | [5][6][10][11] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron. | [5][6][10] |
| Body Protection | Long pants and closed-toe shoes are mandatory. | [5][12] |
| Respiratory Protection | Not typically required if handled inside a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | [5][11] |

Protocols for Safe Handling and Storage:

Handling Protocol:

- Preparation: Before starting work, ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items and potential ignition sources.
- PPE: Don the complete, required PPE ensemble.
- Grounding: When transferring the liquid from one container to another, ground and bond both containers to prevent the buildup of static electricity, which could ignite the flammable vapors[3][5][7].
- Dispensing: Use only non-sparking tools for all operations[5][7]. Dispense the liquid slowly and carefully to minimize splashing and vapor generation.

- Hygiene: Avoid breathing vapors[10]. Do not eat, drink, or smoke in the handling area[3]. Wash hands thoroughly with soap and water after handling and before leaving the laboratory[3][6][10].
- End of Use: Securely close the container immediately after use[3][5][6].

Storage Protocol:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids[5][7].
- Keep the container tightly closed to prevent leakage and evaporation[3][6].
- Store away from heat, sparks, open flames, and any sources of ignition[5][7].
- Segregate from incompatible materials such as strong oxidizing agents[3][7].

Section 4: Emergency Procedures

Rapid and correct response during an emergency is critical to minimizing harm.

First-Aid Measures:

| Exposure Route | First-Aid Protocol | Source(s) |
|----------------|---|---------------|
| Inhalation | Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. | [3][5][7][10] |
| Skin Contact | Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. | [3][5][6][10] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. | [5][6][7][10] |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. | [3][5][6][10] |

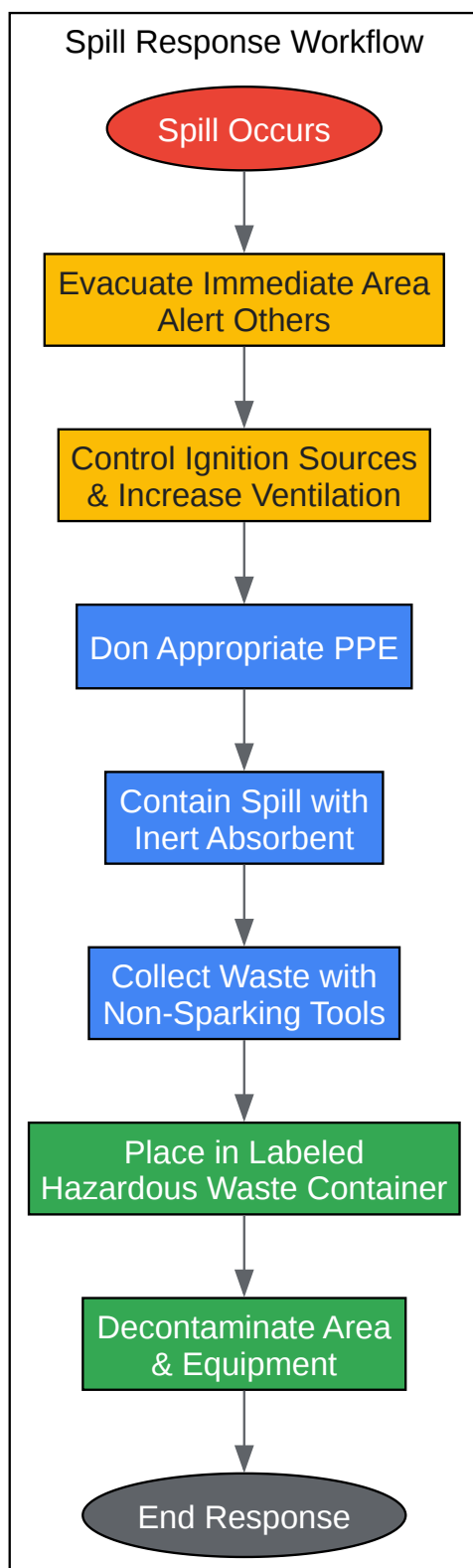
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam[3][6]. Water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself[5][7].

- Unsuitable Extinguishing Media: Do NOT use a direct water jet, as it may spread the flammable liquid[6].
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air[8]. Combustion produces highly toxic and corrosive gases, including hydrogen fluoride (HF)[3][5]. Containers may explode when heated[7].
- Protective Equipment for Firefighters: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode[5][6].

Accidental Release Measures (Spill Response):

A clear, systematic approach is necessary to manage a spill effectively.



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Caption: A systematic workflow for responding to a chemical spill.

Detailed Spill Protocol:

- **Evacuate and Alert:** Immediately evacuate non-essential personnel from the spill area. Alert colleagues and the area supervisor.
- **Control Hazards:** Shut off all potential ignition sources (e.g., hot plates, motors) and increase ventilation by opening the fume hood sash[5][6][7][8].
- **Don PPE:** Wear the appropriate PPE, including respiratory protection if the spill is large or outside of a fume hood.
- **Containment:** Prevent the spill from spreading or entering drains by using an inert absorbent material like dry sand, earth, or vermiculite[5][7].
- **Cleanup:** Carefully collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste disposal[5][7].
- **Decontamination:** Clean the spill area and any contaminated equipment thoroughly. Wash with soap and water.
- **Disposal:** Dispose of the waste according to institutional and local environmental regulations[3].

Section 5: Toxicological and Ecological Impact

While comprehensive data for **2-(Difluoromethyl)-6-fluoropyridine** is lacking, information from analogs provides critical insight.

Toxicological Data (from 2-Fluoro-6-(trifluoromethyl) pyridine)

| Test | Result | Species | Source(s) |
|-------------------|-------------|------------|-----------|
| LD50 (Oral) | 500 mg/kg | Rat | [3] |
| LD50 (Dermal) | >2500 mg/kg | Rat | [3] |
| LC50 (Inhalation) | 3075 ppm | Rat (male) | [3] |

- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data is available for these endpoints, but in the absence of data, caution is warranted[3].

Ecotoxicity:

The compound is classified as harmful to aquatic life with long-lasting effects[3]. It should not be allowed to enter drains or waterways[6][7][9].

Section 6: Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Disposal Method: Disposal should be handled by a licensed professional waste disposal service. Do not dispose of it with household garbage or allow it to reach the sewage system. All disposal practices must comply with federal, state, and local regulations[3][10].

Conclusion

2-(Difluoromethyl)-6-fluoropyridine is a valuable compound for chemical research and development, but it possesses significant hazards, including flammability and toxicity. Professionals in research and drug development must approach its use with a comprehensive understanding of these risks. Adherence to the principles outlined in this guide—grounded in data from close structural analogs—is paramount. By implementing robust engineering controls, wearing appropriate personal protective equipment, following established safe handling protocols, and being prepared for emergencies, researchers can mitigate the risks and work safely with this and other novel chemical entities.

References

- Jubilant Ingrevia Limited. (2024, March 7). 2-Fluoro-6-(trifluoromethyl) pyridine Safety Data Sheet. [Link](#)
- ChemicalBook. (2025, September 27). 2,6-Difluoropyridine - Safety Data Sheet. [Link](#)

- Fluorochem. (2024, December 19). Safety Data Sheet: 4-(Difluoromethyl)-2,3-difluoropyridine.
- AK Scientific, Inc. (n.d.). Safety Data Sheet: 2,3-Difluoro-4-(difluoromethyl)pyridine. [Link](#)
- Fisher Scientific. (2021, December 25). Safety Data Sheet: 2,6-Difluoropyridine. [Link](#)
- Fisher Scientific. (2025, December 26). Safety Data Sheet: 2-Amino-6-(trifluoromethyl)pyridine. [Link](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - 2,6-Difluorophenylboronic acid. [Link](#)
- Apollo Scientific. (2023, May 19). Safety Data Sheet: 2-Fluoro-6-(trifluoromethyl)pyridine.
- MySkinRecipes. (n.d.). 2-(Difluoromethoxy)-6-fluoropyridine. Retrieved from [[Link](#)]
- Meidar, D., et al. (2021). Late-stage difluoromethylation: concepts, developments and perspective. Chemical Society Reviews, 50(12), 7019-7043. DOI:10.1039/D1CS00360G. [Link](#)
- ChemicalBook. (2025, July 19). 2-Fluoro-6-methylpyridine - Safety Data Sheet. [Link](#)
- Fent, K. W., et al. (2020). Flame retardants, dioxins, and furans in air and on firefighters' protective ensembles during controlled residential firefighting. Environment International, 141, 105756. DOI: 10.1016/j.envint.2020.105756. [Link](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 73934, 2,6-Difluoropyridine. Retrieved from [[Link](#)].
- H.C. Starck Inc. (n.d.). Demonstration Of Biodegradable, Environmentally Safe, Non-Toxic Fire Suppression Liquids.
- U.S. Environmental Protection Agency. (2025, September 12). Personal Protective Equipment. Retrieved from [[Link](#)]

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Sources

- 1. Late-stage difluoromethylation: concepts, developments and perspective - Chemical Society Reviews (RSC Publishing) DOI:10.1039/D1CS00360G [pubs.rsc.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. 2-(Difluoromethoxy)-6-fluoropyridine [myskinrecipes.com]
- 5. 2,6-Difluoropyridine(1513-65-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 10. aksci.com [aksci.com]
- 11. fishersci.com [fishersci.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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